

Standard Operating Procedure for Nitrosamine Impurity Testing in Pharmaceuticals

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1][2] Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent guidelines requiring manufacturers to assess and control these impurities.[3][4] This document provides detailed application notes and protocols for the analysis of nitrosamine impurities, aligning with current regulatory expectations and scientific best practices, including guidance from the International Council for Harmonisation (ICH) M7 guideline, which addresses DNA-reactive impurities.[2][5]

The lifecycle management of nitrosamine impurities involves a comprehensive approach, including risk assessment, development of control strategies, and continuous monitoring.[5] This SOP focuses on the analytical testing component, which is crucial for quantifying nitrosamine levels and ensuring they remain below the established acceptable intake (AI) limits.[6] The methodologies detailed herein are designed to achieve the high sensitivity and

selectivity required for trace-level detection of nitrosamines in both active pharmaceutical ingredients (APIs) and finished drug products.

Regulatory Framework and Acceptable Intake Limits

Regulatory agencies have established acceptable intake (AI) limits for various nitrosamine impurities to ensure patient safety. These limits are based on a lifetime exposure risk and are typically in the nanogram-per-day range. The FDA and EMA have published lists of AI limits for common and drug substance-related nitrosamines (NDSRIs).^{[6][7]} When a specific AI limit is not available, a class-specific limit of 26.5 ng/day is often recommended.^{[6][8]} For products containing multiple nitrosamines, the total intake should generally not exceed the limit of the most potent impurity.^[6]

In August 2023, the FDA released guidance on a Predicted Carcinogenic Potency Categorization Approach (CPCA) to derive AI limits for NDSRIs when compound-specific data is unavailable.^{[8][9]} This approach categorizes NDSRIs based on their structural features to estimate their carcinogenic potential.^[9]

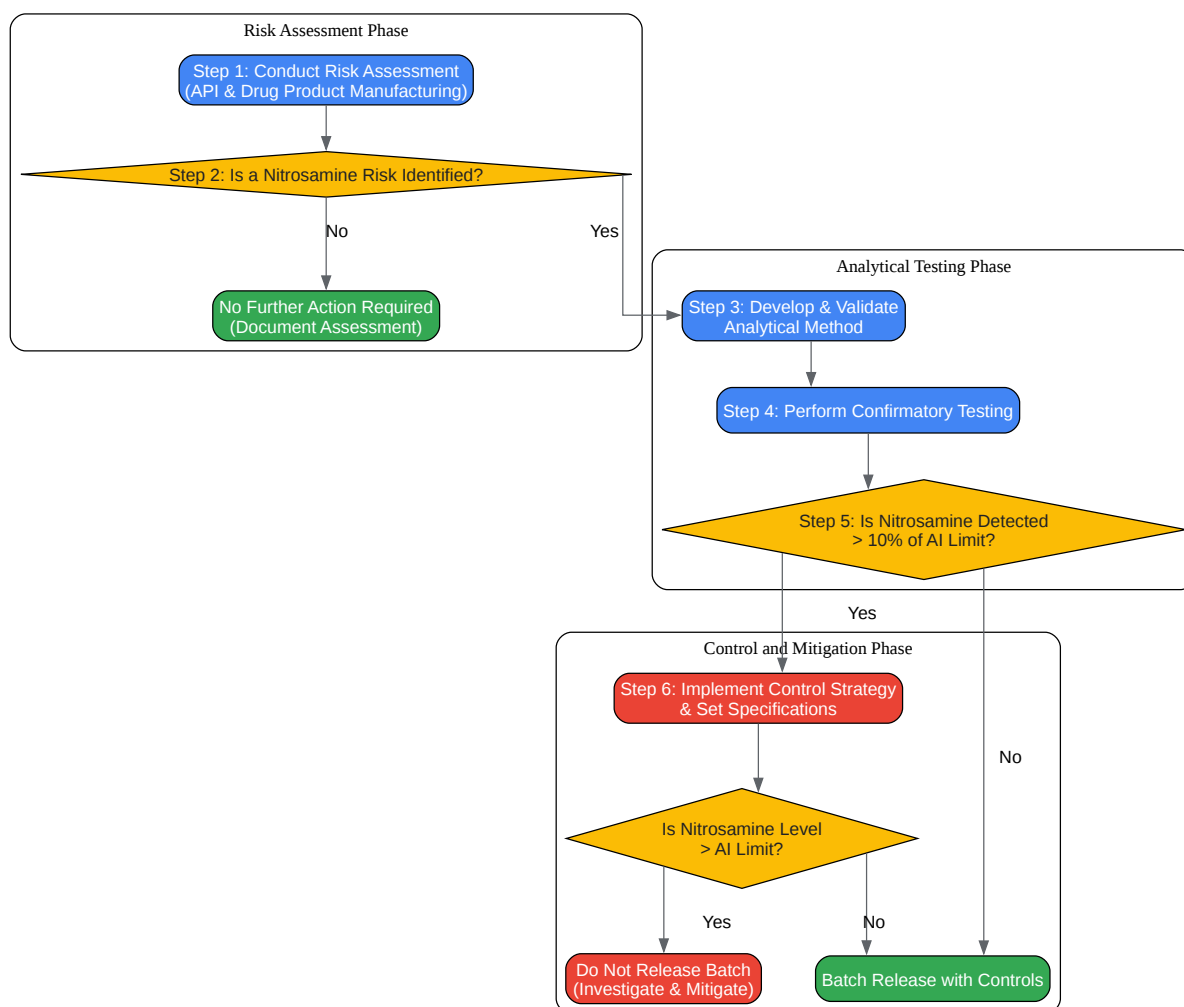
Table 1: FDA Recommended Acceptable Intake (AI) Limits for Selected Nitrosamine Impurities

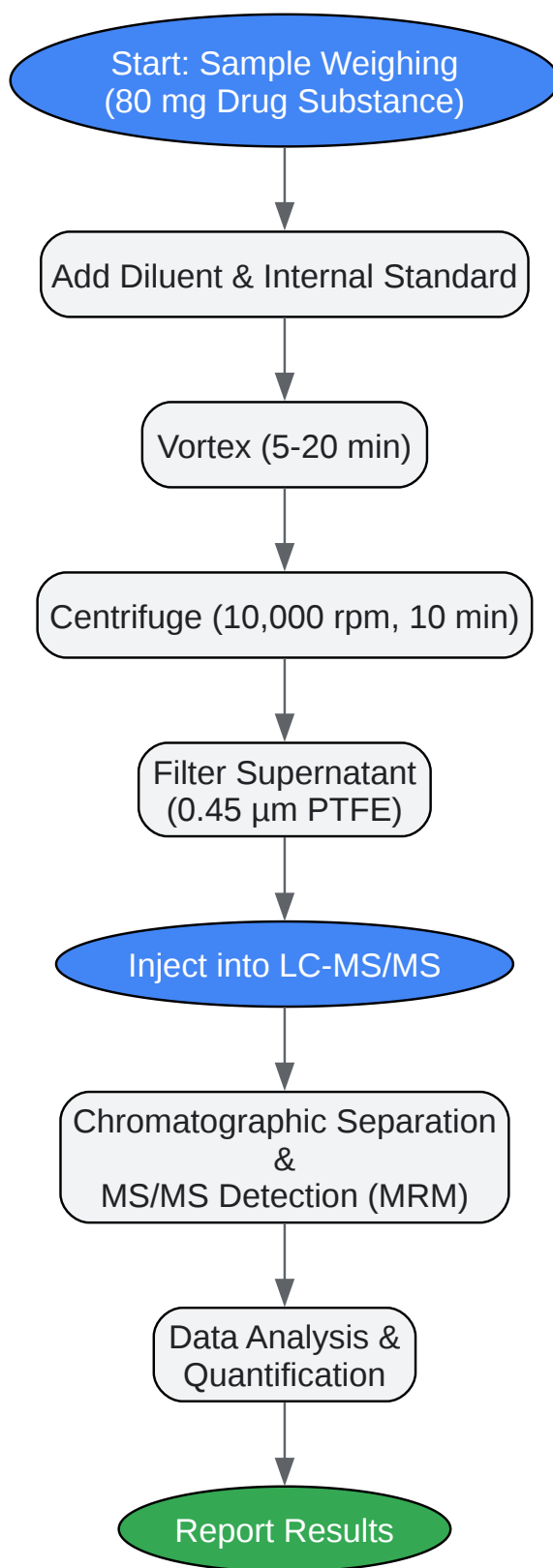
Nitrosamine Impurity	Abbreviation	Recommended AI Limit (ng/day)
N-nitrosodiethylamine	NDEA	26.5
N-nitrosodimethylamine	NDMA	96
4-(methylnitrosamino)-1-(3-pyridyl)-1-(butanone)	NNK	100
N-nitroso-N-methyl-4-aminobutyric acid	NMBA	96
N-nitrosodiisopropylamine	NDIPA	26.5
N-nitrosoethylisopropylamine	NEIPA	26.5
N-nitrosodibutylamine	NDBA	26.5

Source: FDA Guidance Documents[7][8]

Experimental Workflow and Risk Assessment

A systematic approach is essential for the identification, analysis, and control of nitrosamine impurities. The process begins with a comprehensive risk assessment of the manufacturing process for both the drug substance and the drug product.[3] This assessment identifies potential sources of nitrosamines and determines the likelihood of their formation or introduction.[2] If a risk is identified, confirmatory testing using validated analytical methods is required.[6]





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